Application Note: Strategic Utilization of 2-Bromo-6-propoxybenzonitrile in Advanced Pharmaceutical Synthesis

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Compound of Interest

Compound Name:	*2-Bromo-6-propoxybenzonitrile*
CAS No.:	*1437794-45-0*
Cat. No.:	*B1378152*

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Executive Summary

2-Bromo-6-propoxybenzonitrile (CAS: 1437794-45-0) is a highly functionalized, tri-substituted aromatic building block that serves as a critical intermediate in the synthesis of complex active pharmaceutical ingredients (APIs). Characterized by a "push-pull" electronic system and significant steric hindrance, this scaffold requires precise synthetic strategies to unlock its potential. This technical guide provides researchers and drug development professionals with validated, self-contained protocols for utilizing this intermediate in two high-value transformations: sterically hindered C-C cross-coupling and the construction of privileged heterocyclic pharmacophores.

Structural Analysis & Reactivity Profile

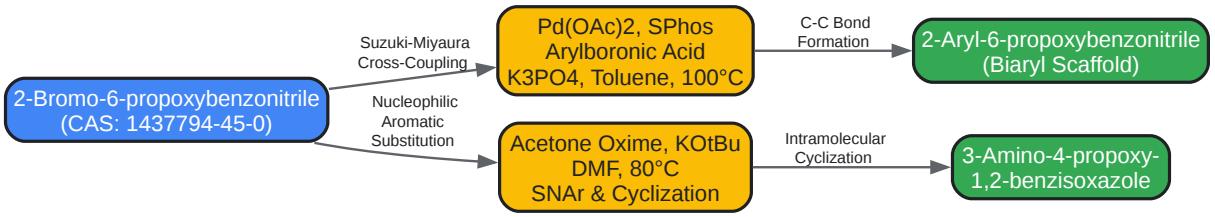
The reactivity of **2-Bromo-6-propoxybenzonitrile** is governed by the dense functionalization around the aromatic ring:

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- C1 Nitrile (-CN): Acts as a strong electron-withdrawing group, activating the ortho-positions for Nucleophilic Aromatic Substitution (SNAr) while also serving as a latent electrophile for intramolecular cyclizations.
- C2 Bromide (-Br): A classic handle for transition-metal-catalyzed cross-coupling. However, its reactivity is significantly dampened by the steric bulk of the adjacent nitrile and the buttressing effect of the C6 substituent.
- C6 Propoxy (-OPr): Provides lipophilicity and acts as a steric shield. Its electron-donating nature via resonance partially offsets the electron-withdrawing effect of the nitrile, making the choice of catalytic ligands and reaction temperatures critical for successful transformations.

Mechanistic Pathways & Synthetic Divergence

The following workflow illustrates the divergent synthetic utility of **2-Bromo-6-propoxybenzonitrile**, enabling access to both extended biaryl systems and fused heterocyclic cores.



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Divergent synthetic workflows for **2-Bromo-6-propoxybenzonitrile**.

Key Synthetic Workflows

Workflow A: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

Synthesizing tetra-ortho-substituted or highly hindered biaryls requires overcoming significant kinetic barriers during the oxidative addition and reductive elimination steps of the catalytic

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cycle [1].

Step-by-Step Methodology:

- System Assembly & Degassing: To an oven-dried Schlenk tube, add **2-Bromo-6-propoxybenzonitrile** (1.0 equiv), an arylboronic acid (1.5 equiv), Pd(OAc)2 (2 mol%), SPhos (4 mol%), and anhydrous K3PO4 (2.0 equiv).
  - Mechanistic Rationale: Palladium(0) intermediates are highly susceptible to oxidation. The system must be evacuated and backfilled with argon three times. The bulky, electron-rich biaryl phosphine ligand (SPhos) is strictly required to accelerate the rate-limiting oxidative addition of Pd(0) into the sterically encumbered C-Br bond.
- Reaction Execution: Add anhydrous toluene (0.2 M) via syringe. Seal the tube and heat to 100 °C for 12 hours.
  - Mechanistic Rationale: K3PO4 is utilized instead of weaker bases (like Na2CO3) because the bulky SPhos ligand requires a stronger, non-nucleophilic base to efficiently drive the transmetalation step without promoting protodeboronation of the boronic acid.
- In-Process Control (IPC): Monitor via LC-MS. The reaction is complete when the starting material mass (m/z 240/242) is consumed.
- Workup & Isolation: Cool to room temperature, dilute with ethyl acetate, and wash the organic layer with 1M NaOH (3x), followed by brine.
  - Mechanistic Rationale: The 1M NaOH wash is a self-validating purification step; it converts any unreacted arylboronic acid into a highly water-soluble boronate salt, preventing it from co-eluting with the lipophilic biaryl product during subsequent silica gel chromatography.

Workflow B: Cyclization to 3-Amino-4-propoxy-1,2-benzisoxazole

The 3-amino-1,2-benzisoxazole core is a privileged pharmacophore found in numerous neuroleptic and antipsychotic agents. It can be constructed via a tandem SNAr/cyclization sequence [2].

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Step-by-Step Methodology:

- Nucleophile Generation: In a dry flask under argon, dissolve acetone oxime (1.2 equiv) in anhydrous DMF (0.3 M). Add Potassium tert-butoxide (KOtBu, 1.2 equiv) in portions at 0 °C. Stir for 30 minutes.
    - Mechanistic Rationale: KOtBu deprotonates acetone oxime to form a potent oxygen-centered nucleophile. The pre-stir ensures complete deprotonation before introducing the electrophile, preventing side reactions.
- Nucleophilic Aromatic Substitution (SNAr): Add **2-Bromo-6-propoxybenzonitrile** (1.0 equiv) to the mixture. Heat the reaction to 80 °C for 4 hours.
    - Mechanistic Rationale: Unlike 2-fluorobenzonitriles which undergo SNAr at room temperature [3], the bromide leaving group is less electronegative, resulting in a higher activation energy barrier. Heating to 80 °C is mandatory to achieve full conversion to the 2-(isopropylideneaminooxy)-6-propoxybenzonitrile intermediate.
- Acid-Promoted Deprotection and Cyclization: Cool the mixture to room temperature and add 5% ethanolic HCl (10 volumes). Heat to 60 °C for 2 hours.
    - Mechanistic Rationale: The acid hydrolyzes the isopropylidene protecting group, liberating a highly reactive O-arylhydroxylamine. The free amine immediately undergoes a 5-exo-dig cyclization onto the adjacent electrophilic nitrile carbon, forming the stable 3-amino-1,2-benzisoxazole core.
- Workup & Isolation: Concentrate the mixture under reduced pressure. Partition the residue between ethyl acetate and saturated aqueous NaHCO3.
    - Mechanistic Rationale: Quenching with NaHCO3 neutralizes the acid, ensuring the basic 3-amino group remains unprotonated for efficient extraction into the organic phase. Dry over Na2SO4 and purify via recrystallization.

Quantitative Data & Optimization

The following tables summarize the empirical optimization data for both workflows, highlighting the necessity of specific reagents to overcome the steric and electronic constraints of **2-**

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Bromo-6-propoxybenzonitrile.

Table 1: Optimization of Suzuki-Miyaura Coupling Conditions

Entry	Palladium Source (mol%)	Ligand	Base	Temp (°C)	Yield (%)	Observation
1	**Pd(PPh3)4 (5%)**	**None**	**Na2CO3**	**100**	**<5%**	**Standard conditions fail due to steric hindrance.**
2	Pd(OAc)2 (2%)	PPh3	K3PO4	100	15%	Insufficient ligand bite angle/bulk.
3	Pd(OAc)2 (2%)	SPhos	K3PO4	100	88%	Optimal. Rapid oxidative addition achieved.

| 4 | Pd2(dba)3 (1%) | XPhos | Cs2CO3 | 100 | 91% | Highly effective, but higher reagent cost. |

Table 2: Optimization of Benzisoxazole Cyclization (SNAr Step)

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Entry	Nucleophile	Base	Solvent	Temp (°C)	Yield (%)	Observation
1	**Acetone oxime**	**K2CO3**	**DMF**	**25**	**<5%**	**Base too weak; insufficient thermal energy for Ar-Br.**
2	Acetone oxime	KOtBu	DMF	25	22%	Incomplete conversion.
3	Acetone oxime	KOtBu	DMF	80	86%	Optimal. Thermal energy overcomes activation barrier.

| 4 | Hydroxylamine·HCl | KOtBu | EtOH | 80 | 45% | Direct use of NH2OH leads to competing side reactions. |

Conclusion

2-Bromo-6-propoxybenzonitrile is a highly valuable, albeit sterically demanding, pharmaceutical intermediate. By applying modern organometallic principles—specifically the use of Buchwald-type dialkylbiaryl phosphine ligands—researchers can efficiently drive C-C bond formation. Furthermore, leveraging the ortho-nitrile group enables the rapid construction of complex heterocyclic architectures like 1,2-benzisoxazoles. Strict adherence to the provided mechanistic rationales and in-process controls will ensure high yields and reproducible scale-up in drug discovery programs.

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